

# Application Note: Flow Cytometry Analysis of Apoptosis Induced by DX3-235

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## Compound of Interest

Compound Name: DX3-235

Cat. No.: B12409083

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## Introduction

**DX3-235** is a novel small molecule inhibitor of oxidative phosphorylation (OXPHOS). It specifically targets mitochondrial complex I, a critical component of the electron transport chain.<sup>[1]</sup> By inhibiting complex I, **DX3-235** disrupts mitochondrial function, leading to a reduction in ATP production and subsequent induction of apoptosis in cancer cells.<sup>[1]</sup> This application note provides a detailed protocol for the analysis of **DX3-235**-induced apoptosis using flow cytometry with Annexin V and Propidium Iodide (PI) staining.

Apoptosis, or programmed cell death, is a tightly regulated process essential for normal tissue homeostasis. Its dysregulation is a hallmark of many diseases, including cancer. Apoptosis can be initiated through two main pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial-mediated) pathway.<sup>[2][3][4][5]</sup> The intrinsic pathway is triggered by cellular stress, such as DNA damage or mitochondrial dysfunction, leading to the release of pro-apoptotic factors like cytochrome c from the mitochondria.<sup>[2][3]</sup> This initiates a caspase cascade, culminating in the activation of executioner caspases, such as caspase-3, which orchestrate the dismantling of the cell.<sup>[2][6][7][8]</sup>

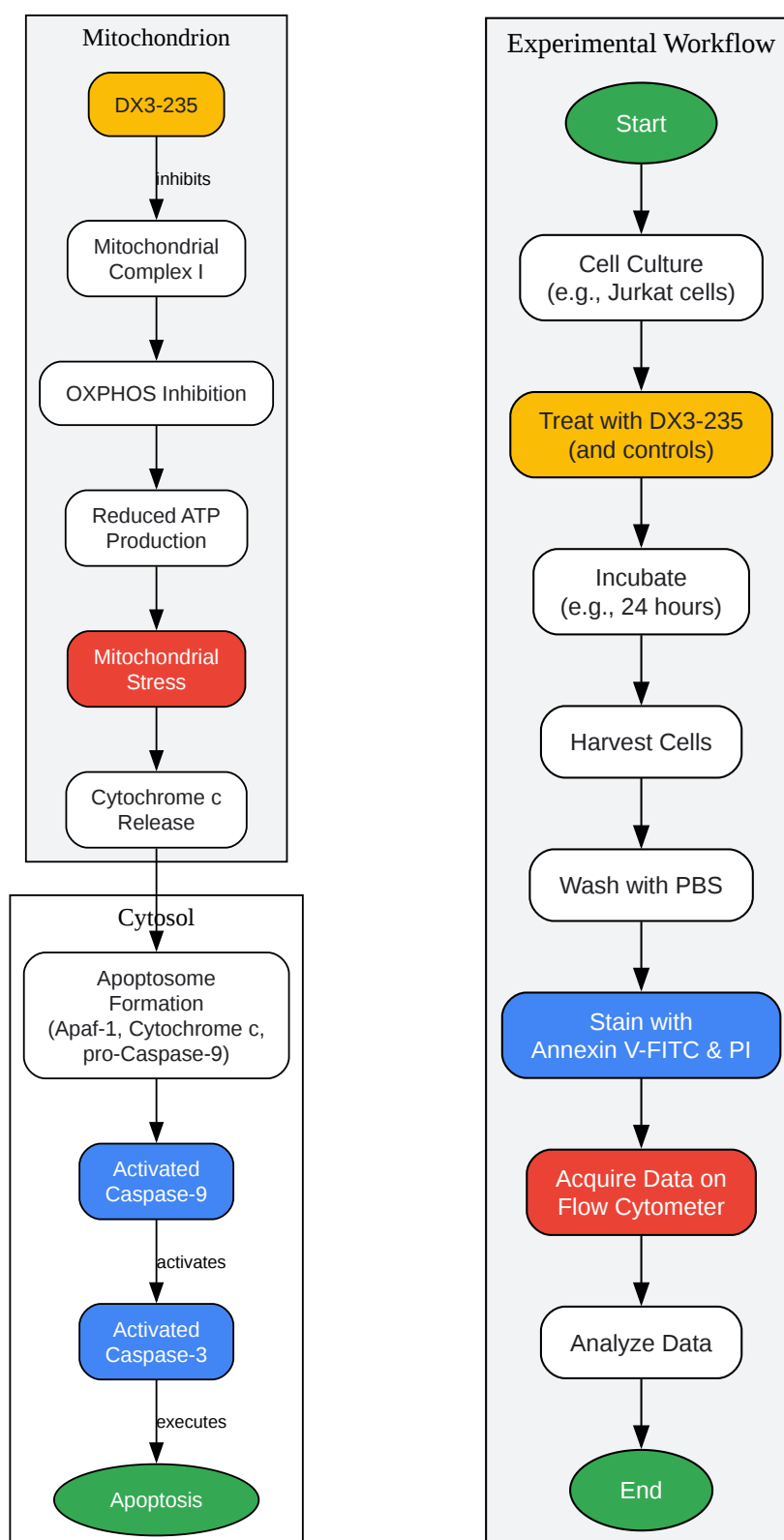
Flow cytometry is a powerful technique for quantifying apoptosis. The Annexin V/PI assay is a widely used method for detecting the distinct stages of apoptosis.<sup>[9][10][11]</sup> In healthy cells, phosphatidylserine (PS) residues are located on the inner leaflet of the plasma membrane. During early apoptosis, PS translocates to the outer leaflet, where it can be detected by

fluorescently labeled Annexin V.[9][10] Propidium iodide (PI) is a fluorescent nuclear stain that is impermeant to live and early apoptotic cells with intact membranes. However, in late-stage apoptotic and necrotic cells, where membrane integrity is compromised, PI can enter and stain the nucleus.[9] By using both Annexin V and PI, one can distinguish between viable cells (Annexin V-/PI-), early apoptotic cells (Annexin V+/PI-), and late apoptotic/necrotic cells (Annexin V+/PI+).

This application note will guide users through the process of treating cells with **DX3-235**, staining with Annexin V and PI, and analyzing the resulting data by flow cytometry.

## Signaling Pathway of DX3-235-Induced Apoptosis

**DX3-235**, as a mitochondrial complex I inhibitor, is expected to induce apoptosis primarily through the intrinsic pathway. The inhibition of oxidative phosphorylation leads to mitochondrial stress, triggering the cascade of events outlined below.



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